

PTP1B-IN-4 interference with assay reagents

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Compound of Interest

Compound Name: PTP1B-IN-4

Cat. No.: B607554

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Technical Support Center: PTP1B-IN-4

Welcome to the technical support center for **PTP1B-IN-4**. This guide is designed for researchers, scientists, and drug development professionals to provide troubleshooting assistance and answers to frequently asked questions regarding the use of **PTP1B-IN-4** in various assays.

Frequently Asked Questions (FAQs)

Q1: What is **PTP1B-IN-4** and what is its mechanism of action?

PTP1B-IN-4 is a non-competitive, allosteric inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B).[1] It binds to a site on the enzyme distinct from the active site, inducing a conformational change that inhibits its catalytic activity.[2] PTP1B is a key negative regulator of insulin and leptin signaling pathways, making it a therapeutic target for type 2 diabetes and obesity.[3][4][5] By inhibiting PTP1B, **PTP1B-IN-4** can enhance insulin receptor phosphorylation and downstream signaling.

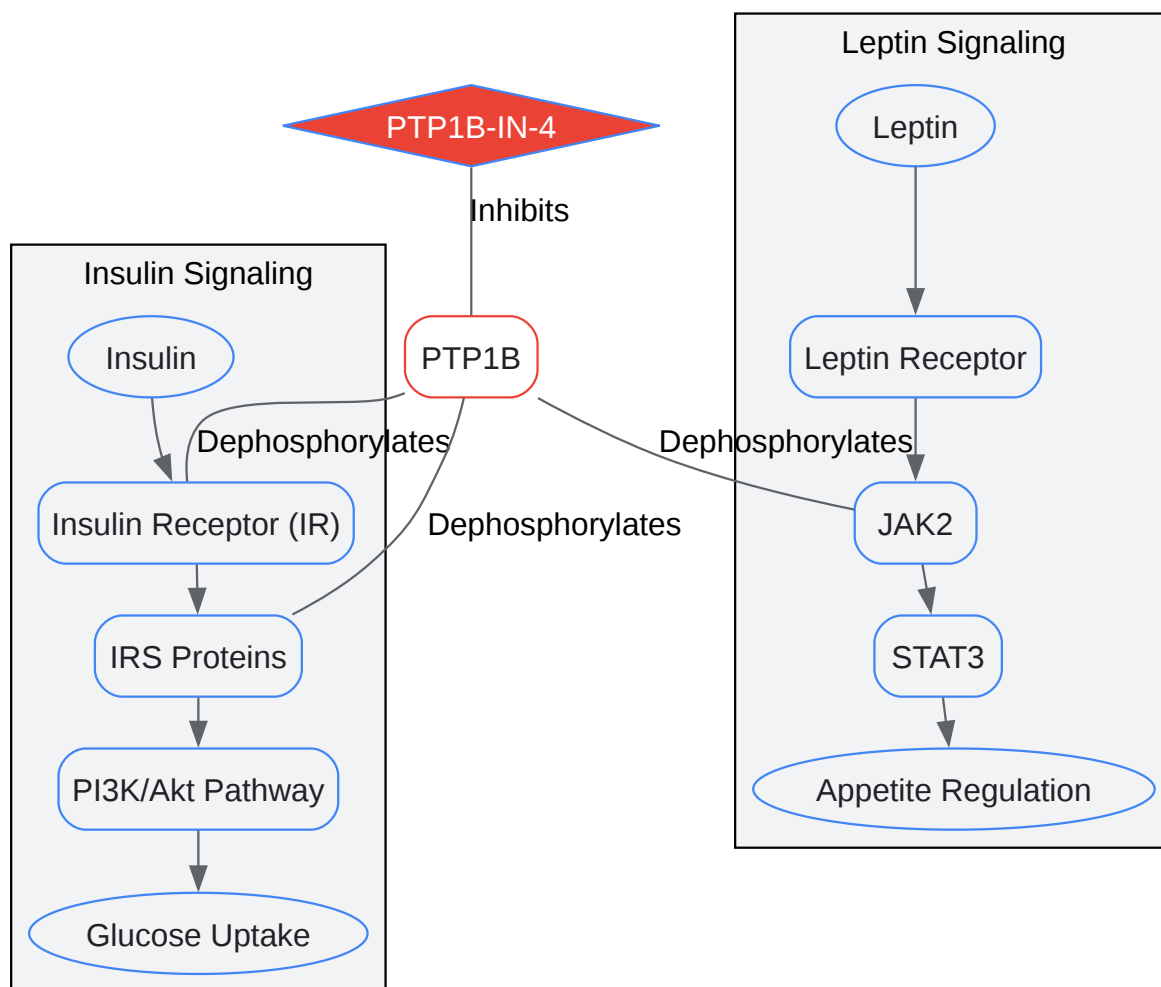
Q2: What is the IC50 of **PTP1B-IN-4**?

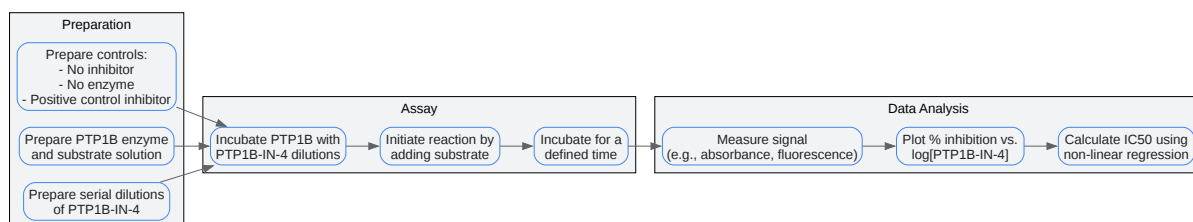
The reported half-maximal inhibitory concentration (IC50) of **PTP1B-IN-4** against PTP1B is 8 μ M.

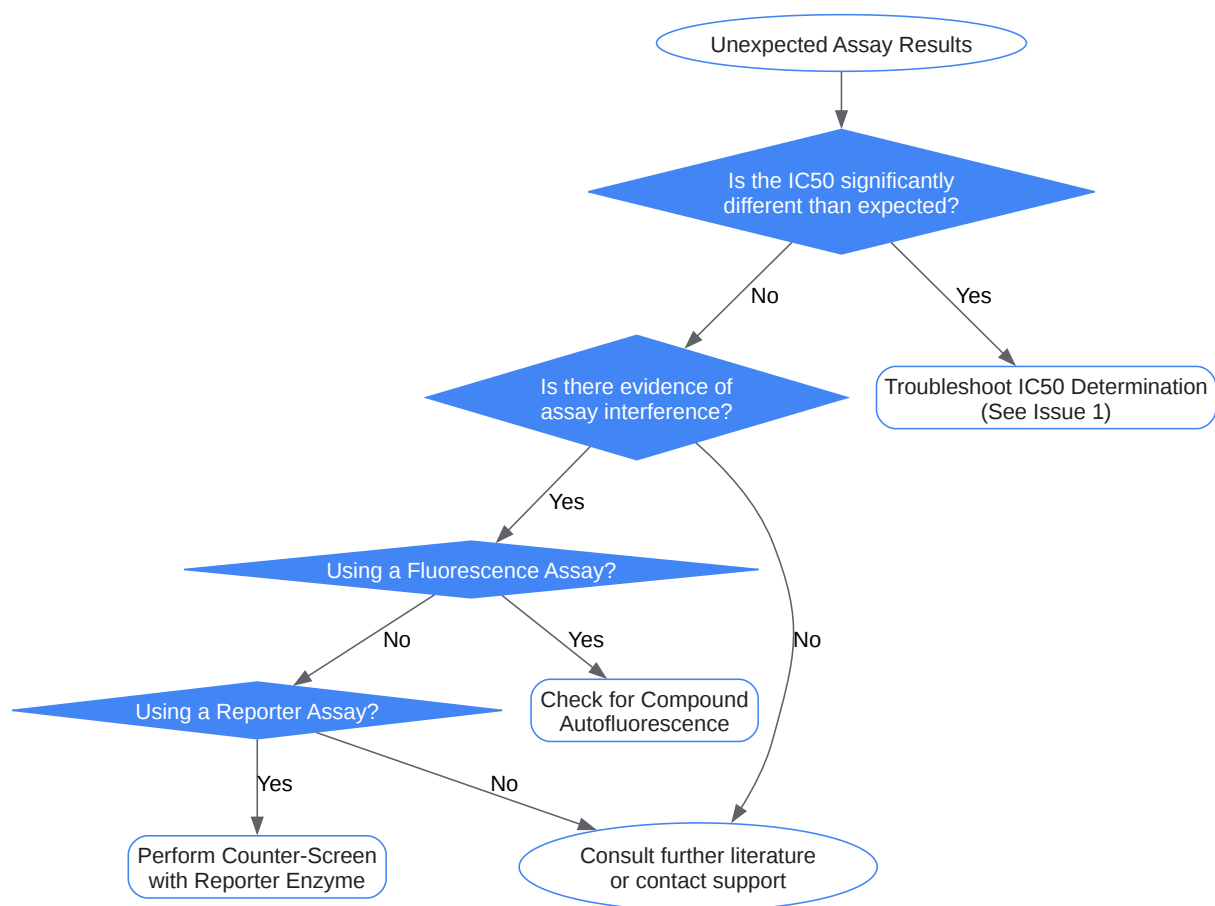
Q3: In which cellular pathways is PTP1B involved?

PTP1B is a critical regulator in several signaling pathways. It primarily dephosphorylates the insulin receptor (IR) and its substrates (IRS proteins), as well as Janus kinase 2 (JAK2), a key component of the leptin receptor signaling pathway. By doing so, it attenuates both insulin and leptin signaling. PTP1B has also been implicated in the regulation of other pathways, including those involving the epidermal growth factor receptor (EGFR) and STAT6.

Signaling Pathway of PTP1B in Insulin and Leptin Regulation







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